

Commercial Availability and Application Notes for the MRGPRX4 Agonist PSB-22034

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For Immediate Use by Researchers, Scientists, and Drug Development Professionals

Abstract

PSB-22034 is a selective agonist for the Mas-related G protein-coupled receptor X4 (MRGPRX4), a receptor implicated in sensory neuronal functions and mast cell activation. This document provides a comprehensive overview of the commercial sources for **PSB-22034**, along with detailed application notes and experimental protocols for its use in in vitro assays. Quantitative data from publicly available sources is summarized, and the downstream signaling pathway of MRGPRX4 is illustrated to guide researchers in designing and interpreting experiments with this compound.

Commercial Sources and Availability

PSB-22034 is available from several commercial suppliers catering to the research community. The following table summarizes the key information from prominent vendors. Researchers are advised to consult the respective company websites for the most up-to-date information on product availability, purity, and pricing.



Supplier	Catalog Number	Product Name	Purity	Formulation	Storage
MedChemEx press	HY-155480	PSB-22034	>98%	Crystalline solid	-20°C
HelloBio	Not listed	_			
Cayman Chemical	Not listed	_			

Note: While HelloBio and Cayman Chemical are prominent suppliers of research compounds, **PSB-22034** was not found in their online catalogs at the time of this writing. Researchers are encouraged to check for potential new listings.

Quantitative Data

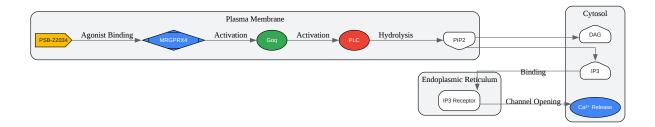
PSB-22034 has been characterized as a potent and selective agonist of MRGPRX4. The following table summarizes its reported potency in functional assays.[1][2]

Assay Type	Parameter	Value (nM)	Cell Line
Calcium Mobilization	EC50	11.2	HEK293 cells expressing MRGPRX4
β-Arrestin Recruitment	EC50	30.0	Not specified

Signaling Pathway

Activation of MRGPRX4 by an agonist such as **PSB-22034** initiates a downstream signaling cascade primarily through the Gαq pathway. This leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptor on the endoplasmic reticulum, triggering the release of intracellular calcium stores.





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MRGPRX4 Signaling Pathway

Experimental Protocols

The following are detailed protocols for common in vitro assays used to characterize the activity of MRGPRX4 agonists like **PSB-22034**.

Calcium Mobilization Assay

This assay measures the increase in intracellular calcium concentration following receptor activation.

Materials:

- HEK293 cells stably expressing human MRGPRX4
- Assay buffer (e.g., Hanks' Balanced Salt Solution (HBSS) with 20 mM HEPES, pH 7.4)
- Calcium-sensitive fluorescent dye (e.g., Fluo-4 AM)
- Pluronic F-127
- PSB-22034 stock solution (in DMSO)



- 96-well or 384-well black, clear-bottom microplates
- Fluorescence microplate reader with automated injection capabilities

Protocol:

- Cell Plating: Seed MRGPRX4-expressing HEK293 cells into black, clear-bottom microplates at a density that will result in a confluent monolayer on the day of the assay. Incubate overnight at 37°C in a humidified 5% CO₂ incubator.
- Dye Loading:
 - Prepare a loading buffer by diluting the calcium-sensitive dye (e.g., 2 μM Fluo-4 AM) and Pluronic F-127 (e.g., 0.02%) in assay buffer.
 - Remove the cell culture medium from the wells and add the loading buffer.
 - Incubate the plate for 45-60 minutes at 37°C in the dark.
- Cell Washing (Optional but Recommended):
 - Gently aspirate the loading buffer.
 - Wash the cells twice with assay buffer to remove extracellular dye.
- Compound Preparation: Prepare serial dilutions of PSB-22034 in assay buffer. The final DMSO concentration should be kept below 0.5% to avoid solvent effects.
- Fluorescence Measurement:
 - Place the plate in a fluorescence microplate reader set to the appropriate excitation and emission wavelengths for the chosen dye (e.g., ~494 nm excitation and ~516 nm emission for Fluo-4).
 - Establish a stable baseline fluorescence reading for each well.
 - Using the instrument's injector, add the PSB-22034 dilutions to the wells.



 Immediately begin kinetic reading of fluorescence intensity for 2-5 minutes to capture the calcium transient.

Data Analysis:

- The change in fluorescence is typically expressed as the ratio of the peak fluorescence intensity (F) to the baseline fluorescence (F_0), or as $\Delta F/F_0$.
- Plot the response against the logarithm of the PSB-22034 concentration and fit the data to a four-parameter logistic equation to determine the EC₅₀.

β-Arrestin Recruitment Assay

This assay measures the recruitment of β -arrestin to the activated MRGPRX4, a key event in G protein-coupled receptor desensitization and signaling. Various commercially available assay formats can be used, such as those based on enzyme fragment complementation (EFC), bioluminescence resonance energy transfer (BRET), or fluorescence resonance energy transfer (FRET). The following is a general workflow.

Materials:

- Cells co-expressing MRGPRX4 and a β-arrestin fusion protein (specific to the chosen assay technology).
- Assay-specific substrate or reagents.
- PSB-22034 stock solution (in DMSO).
- White or black opaque microplates (depending on the assay readout).
- Luminometer or fluorescence plate reader.

Protocol:

 Cell Plating: Seed the engineered cells into the appropriate microplate and incubate until they reach the desired confluence.

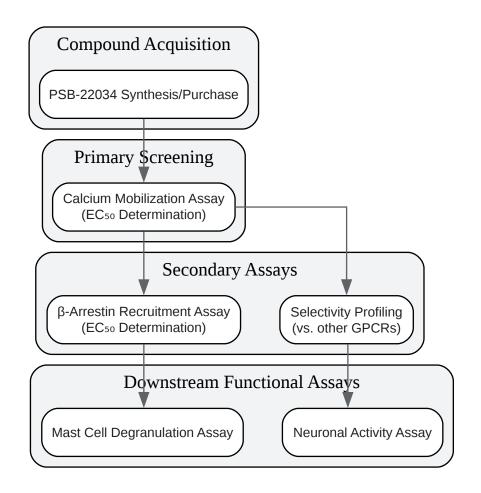


- Compound Addition: Prepare serial dilutions of PSB-22034 in the appropriate assay buffer and add them to the wells.
- Incubation: Incubate the plate for the time recommended by the assay manufacturer to allow for β-arrestin recruitment. This can range from 30 minutes to several hours.
- · Signal Detection:
 - Add the detection reagents according to the manufacturer's protocol.
 - Incubate for the specified time to allow the signal to develop.
 - Measure the luminescence or fluorescence signal using the appropriate plate reader.
- Data Analysis:
 - Plot the signal intensity against the logarithm of the PSB-22034 concentration.
 - Fit the data to a sigmoidal dose-response curve to calculate the EC50.

Experimental Workflow

The following diagram illustrates a typical workflow for characterizing a novel MRGPRX4 agonist like **PSB-22034**.





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Agonist Characterization Workflow

Conclusion

PSB-22034 is a valuable research tool for investigating the biology of MRGPRX4. The provided information on its commercial availability, quantitative data, signaling pathway, and detailed experimental protocols will aid researchers in effectively utilizing this compound to explore the roles of MRGPRX4 in various physiological and pathological processes.

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References

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